

Thermodynamic Properties of 2,2-Dimethyl-3-heptanol: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2-Dimethyl-3-heptanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of **2,2-Dimethyl-3-heptanol**. The information is compiled from critically evaluated data and established experimental methodologies, offering a valuable resource for professionals in research, science, and drug development.

Core Thermodynamic Data

The following tables summarize the core thermodynamic properties of **2,2-Dimethyl-3-heptanol**. The data presented has been critically evaluated and is sourced from the NIST/TRC Web Thermo Tables (WTT).^[1]

Table 1: Critical Properties and Phase Transition Data^[1]

Property	Value	Units
Normal Boiling Temperature	451.15	K
Critical Temperature	633.00	K
Critical Pressure	2700.00	kPa
Critical Density	250.00	kg/m ³

Table 2: Thermodynamic Properties of the Liquid Phase^[1]

Temperature (K)	Density (kg/m ³)
298.15	824.00
313.15	812.00

Table 3: Thermodynamic Properties of the Ideal Gas Phase[1]

Temperature (K)	Heat Capacity (Cp) (J/mol·K)	Enthalpy (kJ/mol)	Entropy (S) (J/mol·K)
298.15	243.30	0.00	453.30
400.00	311.10	28.20	536.80
500.00	373.90	62.50	615.10
600.00	430.20	102.80	688.30
700.00	479.00	148.40	756.90
800.00	520.60	198.50	821.50
900.00	555.80	252.30	882.50
1000.00	585.50	309.40	940.40

Experimental Protocols

While specific experimental protocols for the determination of the thermodynamic properties of **2,2-Dimethyl-3-heptanol** are not readily available in the public literature, this section outlines the general and widely accepted methodologies for measuring key thermodynamic parameters for alcohols.

Enthalpy of Combustion by Calorimetry

The standard enthalpy of combustion of an alcohol is determined using a bomb calorimeter.

Methodology:

- A precisely weighed sample of the alcohol is placed in a crucible within a high-pressure stainless steel vessel, the "bomb."
- The bomb is then pressurized with an excess of pure oxygen.
- The bomb is submerged in a known quantity of water in an insulated container (the calorimeter).
- The initial temperature of the water is recorded.
- The sample is ignited electrically.
- The combustion reaction releases heat, which is absorbed by the bomb and the surrounding water, causing a temperature increase.
- The final temperature of the water is recorded once thermal equilibrium is reached.
- The heat capacity of the calorimeter system (bomb, water, stirrer, etc.) is predetermined by combusting a standard substance with a known heat of combustion, such as benzoic acid.
- The heat released by the combustion of the alcohol is calculated using the temperature rise and the heat capacity of the calorimeter.
- The molar enthalpy of combustion is then determined from the heat released and the number of moles of the alcohol sample.

Vapor Pressure Measurement

The vapor pressure of a liquid alcohol can be determined by various methods, including the static method, the ebulliometric method, and the transpiration method.

Static Method:

- A sample of the purified and degassed alcohol is introduced into a thermostatted vacuum-tight vessel.
- The vessel is connected to a pressure measuring device (e.g., a manometer or a pressure transducer).

- The system is allowed to reach thermal and phase equilibrium at a set temperature.
- The pressure of the vapor in equilibrium with the liquid is recorded.
- Measurements are repeated at various temperatures to obtain the vapor pressure curve.

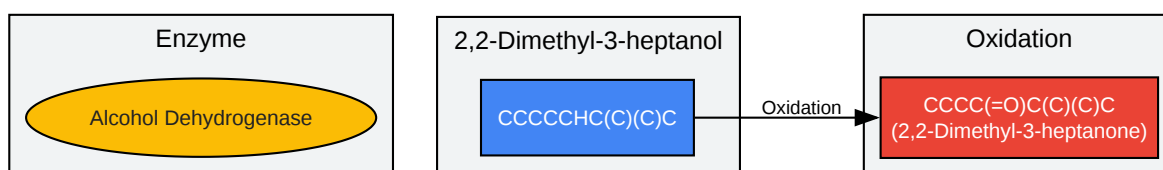
Ebulliometric Method:

- An ebulliometer is used, which is an apparatus for determining the boiling point of a liquid at a given pressure.
- The pressure in the system is controlled and measured.
- The temperature at which the alcohol boils at the set pressure is precisely measured.
- By varying the pressure, a series of boiling points are obtained, which defines the vapor pressure-temperature relationship.

Visualizations

Plausible Metabolic Pathway for a Branched-Chain Alcohol

While a specific metabolic pathway for **2,2-Dimethyl-3-heptanol** is not detailed in the literature, a plausible route for its biotransformation can be inferred from the known metabolism of other branched-chain alcohols. The primary mechanism involves oxidation. As **2,2-Dimethyl-3-heptanol** is a secondary alcohol, it would likely be oxidized to a ketone. Tertiary alcohols are generally resistant to oxidation.

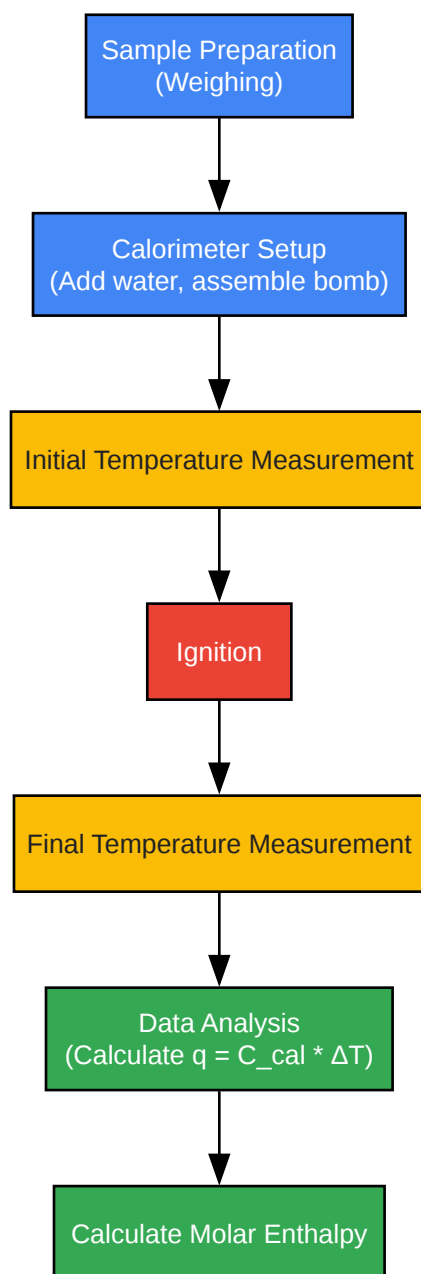


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Caption: A plausible metabolic pathway for **2,2-Dimethyl-3-heptanol** via oxidation to a ketone.

Generalized Experimental Workflow for Calorimetry

The following diagram illustrates a generalized workflow for determining the enthalpy of a reaction, such as combustion, using calorimetry.



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Caption: A generalized workflow for determining enthalpy of combustion using calorimetry.

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References

- 1. WTT- Under Construction Page [wtt-pro.nist.gov]
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